

# Application Notes and Protocols for Hsd17B13-IN-90

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## Compound of Interest

Compound Name: Hsd17B13-IN-90

Cat. No.: B12385418

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Hsd17B13-IN-90** is a potent inhibitor of 17 $\beta$ -Hydroxysteroid dehydrogenase 13 (HSD17B13), an enzyme predominantly expressed in the liver and associated with lipid droplets.<sup>[1][2][3][4]</sup> HSD17B13 has emerged as a significant therapeutic target in the context of non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).<sup>[1][2][5]</sup> Genetic studies have revealed that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of progression from simple steatosis to more severe liver pathologies, including NASH, fibrosis, and hepatocellular carcinoma.<sup>[2][3][4]</sup> **Hsd17B13-IN-90**, with an IC<sub>50</sub> of less than 0.1  $\mu$ M for Estradiol, serves as a valuable research tool for investigating the therapeutic potential of HSD17B13 inhibition.<sup>[6]</sup> These application notes provide detailed information on the solubility and formulation of **Hsd17B13-IN-90** to facilitate its use in preclinical research.

## Physicochemical Properties and Solubility Data

A comprehensive understanding of the physicochemical properties of **Hsd17B13-IN-90** is crucial for its effective use in experimental settings. The following table summarizes key properties and provides representative solubility data in common laboratory solvents.

Property	Value	Reference
Molecular Weight	457.37 g/mol	[6]
Molecular Formula	C <sub>19</sub> H <sub>12</sub> F <sub>5</sub> N <sub>3</sub> O <sub>3</sub> S	[6]
CAS Number	2848620-81-3	[6]
IC50 (for Estradiol)	<0.1 µM	[6]
Appearance	Crystalline solid	
Storage Conditions	Store at -20°C for short-term, -80°C for long-term	[7]

#### Solubility Profile of Hsd17B13-IN-90

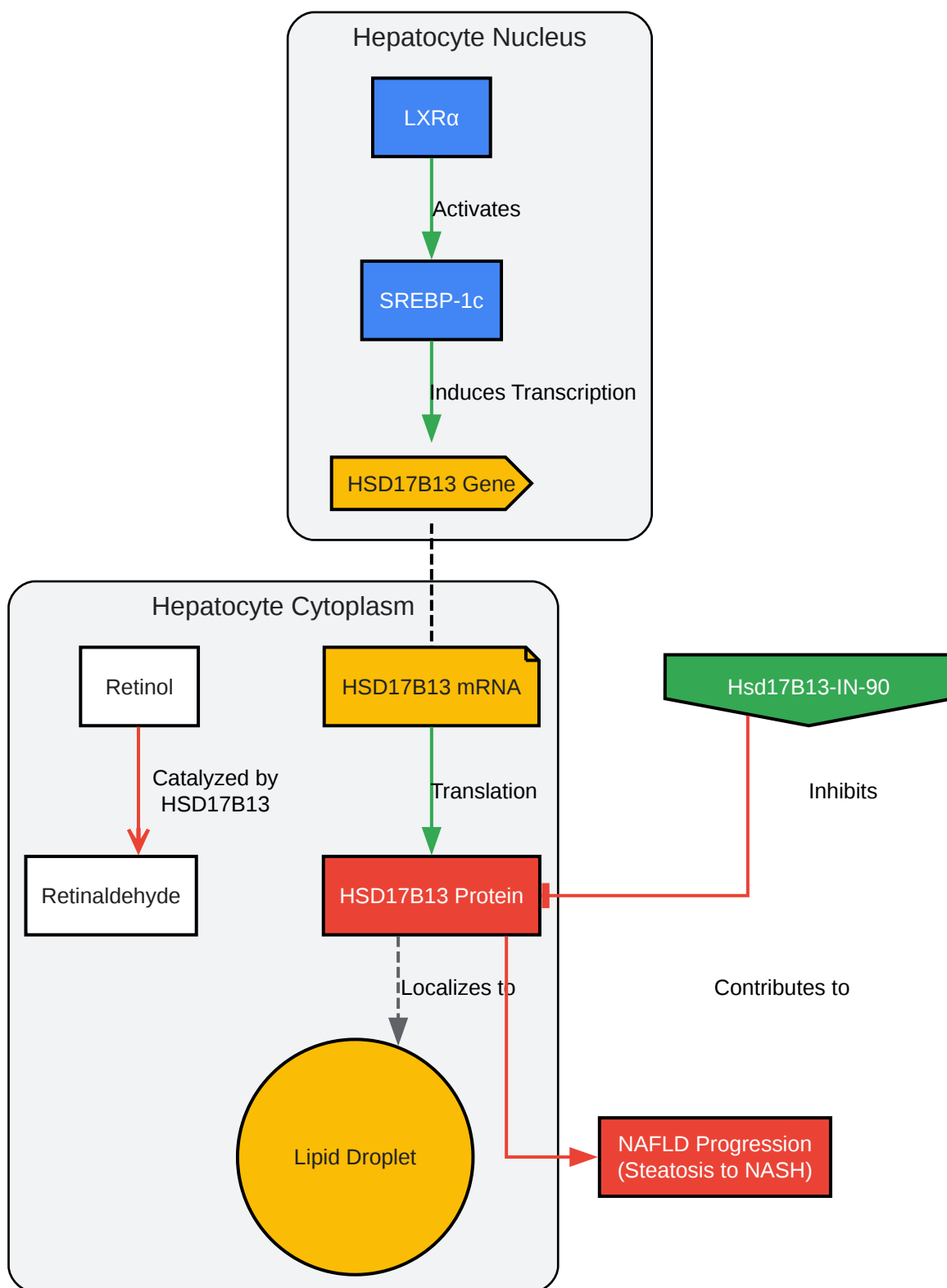
Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
DMSO	≥ 50	≥ 109.32	
Ethanol	~10	~21.86	May require warming to fully dissolve.
PBS (pH 7.4)	< 0.1	< 0.22	Practically insoluble in aqueous buffers.
10% DMSO / 90% Corn Oil	≥ 2.5	≥ 5.47	A suitable vehicle for in vivo studies.[7]
10% DMSO / 40% PEG300 / 5% Tween 80 / 45% Saline	≥ 5	≥ 10.93	A common formulation for poorly soluble compounds.
10% DMSO / 90% (20% SBE-β-CD in Saline)	≥ 3	≥ 6.56	Alternative formulation to enhance aqueous solubility.[8]

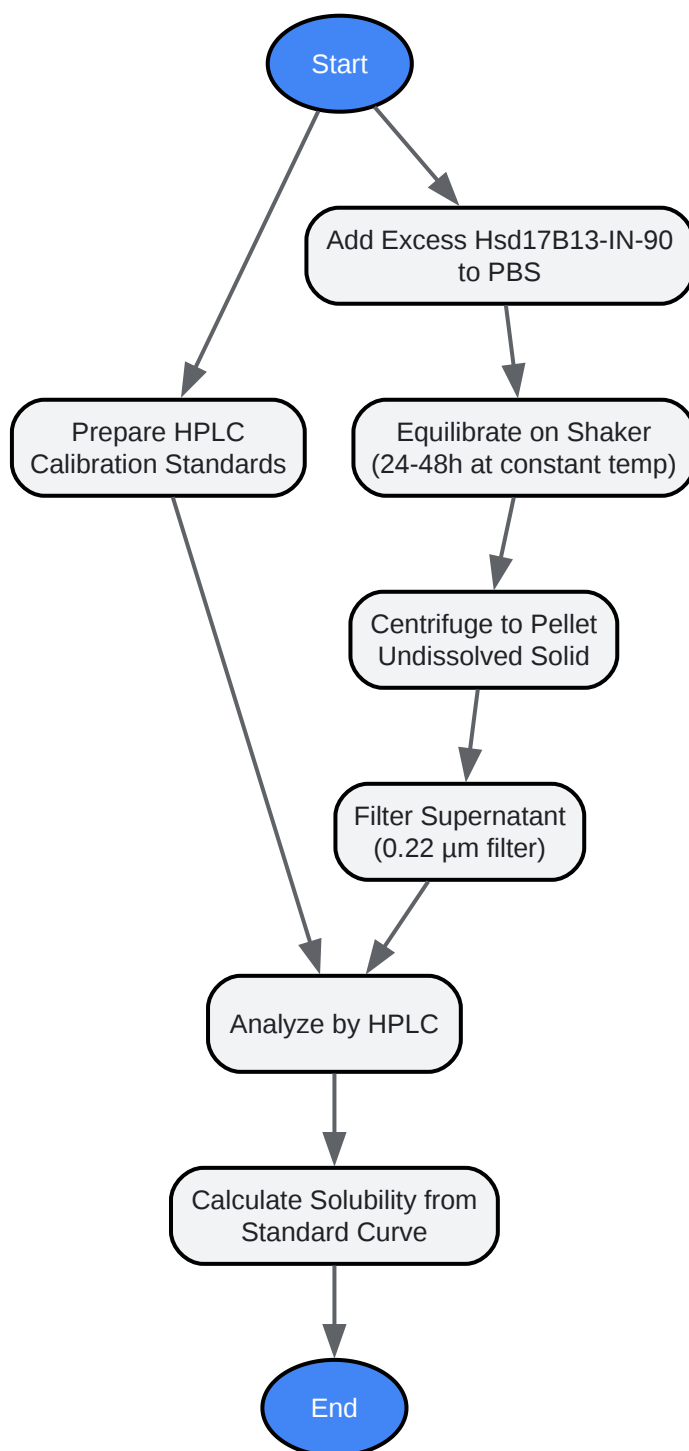
Note: The solubility data in Ethanol, PBS, and the mixed solvent systems are representative values based on typical characteristics of similar small molecules and should be experimentally

verified. The DMSO and Corn Oil formulation data is based on a similar compound, HSD17B13-IN-9, and serves as a strong starting point for **Hsd17B13-IN-90**.

## HSD17B13 Signaling Pathway in NAFLD

The diagram below illustrates the role of HSD17B13 in the context of NAFLD pathogenesis. HSD17B13 expression is upregulated by the Liver X receptor- $\alpha$  (LXR $\alpha$ ) via the sterol regulatory element-binding protein 1c (SREBP-1c).<sup>[1][2][5]</sup> The enzyme is localized to lipid droplets and is involved in retinol metabolism, converting retinol to retinaldehyde.<sup>[2]</sup> Inhibition of HSD17B13 is a therapeutic strategy being explored to prevent the progression of NAFLD.





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## References

- 1. Frontiers | HSD17B13: A Potential Therapeutic Target for NAFLD [frontiersin.org]
- 2. Review article: the role of HSD17B13 on global epidemiology, natural history, pathogenesis, and treatment of NAFLD - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Review article: the role of HSD17B13 on global epidemiology, natural history, pathogenesis and treatment of NAFLD [escholarship.org]
- 4. researchgate.net [researchgate.net]
- 5. HSD17B13: A Potential Therapeutic Target for NAFLD - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
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